

ACVA half-life 63C DMF reaction planning

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Compound Focus: 4,4'-Azobis(4-cyanovaleric acid)

CAS No.: 2638-94-0

Cat. No.: S590686

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ACVA Half-Life and Key Data

The core specification for your reaction planning is that the **10-hour half-life decomposition temperature of ACVA (V-501) is 63°C in DMF** [1].

The table below summarizes the essential physical characteristics of ACVA (**4,4'-Azobis(4-cyanovaleric acid)**) for your experiments [1].

Property	Specification
Chemical Name	4,4'-Azobis(4-cyanovaleric acid) (ACVA, ABCVA) [1]
CAS RN	2638-94-0 [1]
Molecular Formula	C ₁₂ H ₁₆ N ₄ O ₄ [1]
Molecular Weight	280.28 g/mol [1]
Appearance	White powder [1]
10-hour Half-life Decomposition Temperature	63 °C (in DMF) [1]

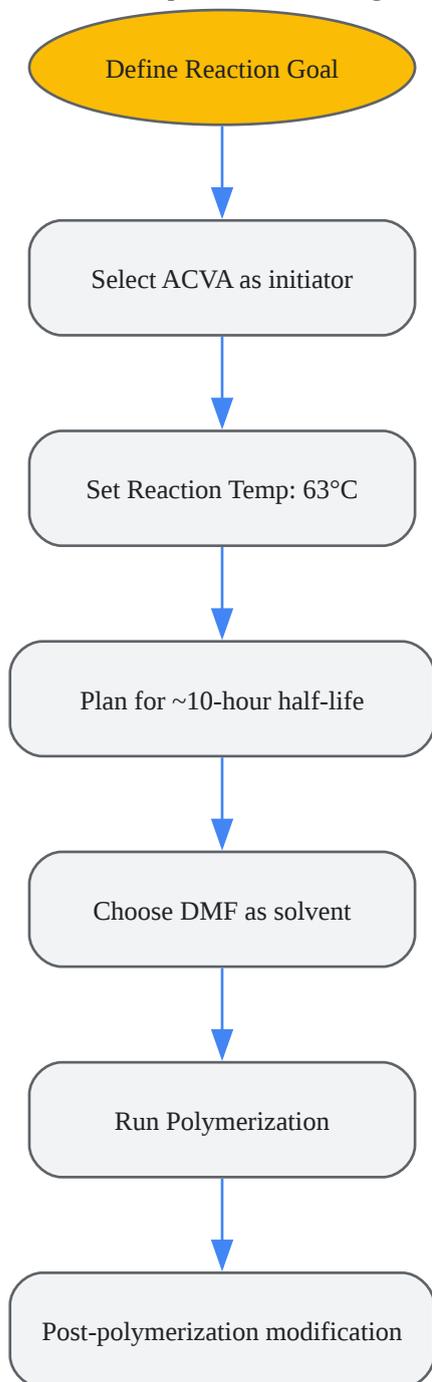
Property	Specification
Solubility	Freely soluble in formamide; soluble in methanol; soluble in hot water or alkali; practically insoluble in cold water [1]

Experimental Planning and Workflow

The half-life of an initiator like ACVA is the time required for half of it to decompose at a specific temperature, generating free radicals to start the polymerization. A 10-hour half-life at 63°C means this temperature is ideal for reactions intended to run over many hours.

The following diagram illustrates the basic workflow for planning an experiment based on this half-life data.

ACVA Experimental Planning



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Frequently Asked Questions

Here are answers to some anticipated common questions.

- **Why is DMF a suitable solvent for ACVA?** DMF is a polar aprotic solvent with a high boiling point (153°C), making it excellent for reactions requiring elevated temperatures [2]. Its properties facilitate polar reaction mechanisms and it is miscible with many organic liquids, providing a homogeneous environment for polymerization [2].
- **What does a "10-hour half-life at 63°C" mean for my reaction?** This means that if you hold your reaction at a constant 63°C, approximately **50% of the ACVA initiator will decompose and generate radicals every 10 hours** [1]. This temperature is suited for achieving a steady rate of initiation over a long duration, which can help in controlling the polymerization.
- **My reaction isn't initiating. What could be wrong?**
 - **Temperature Verification:** Confirm your reaction vessel is accurately maintained at 63°C. Slightly lower temperatures can significantly decrease the initiation rate.
 - **Solvent Check:** Ensure you are using a suitable solvent like DMF in which ACVA is soluble and active [1] [2]. Verify that your system is anhydrous if necessary, as ACVA is a carboxylic acid and moisture could potentially interfere.
 - **Initiator Integrity:** ACVA should be stored in a cool place (preferably below 20°C) [1]. Check that your stock has been stored correctly and that the powder appears as a dry, white solid [1].
- **Can I use ACVA in aqueous systems?** Yes, ACVA is a water-soluble initiator. However, it is practically insoluble in cold water and is typically used in hot water or alkaline solutions where its carboxyl groups become ionized and solubility increases [1].

Important Notes on Information Gaps

The search results are limited regarding detailed troubleshooting guides, specific reaction protocols, and advanced FAQs.

- For **definitive experimental protocols**, it is crucial to consult the primary scientific literature or the technical data sheet provided directly by the manufacturer of ACVA (V-501).
- The safety data sheet (SDS) for ACVA should be reviewed for comprehensive handling, storage, and safety information, which was not present in the search results I obtained.

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References

1. V-501|CAS:2638-94-0|4,4'-Azobis(4-cyanovaleric acid)| ACVA ... [specchem-wako.fujifilm.com]

2. Dimethylformamide - Wikipedia [en.wikipedia.org]

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